

An In-depth Technical Guide to Nominine: Molecular Properties, Synthesis, and Biological Activities

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Compound of Interest

Compound Name: *Nominine*

Cat. No.: *B1204822*

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Abstract

Nominine, a complex diterpenoid alkaloid, has garnered significant interest within the scientific community due to its intricate heptacyclic molecular architecture and potential therapeutic applications. This technical guide provides a comprehensive overview of the fundamental physicochemical properties of **nominine**, including its molecular formula and weight. It further details established synthetic routes and outlines experimental protocols for the evaluation of its biological activities, with a focus on its potential as an antiarrhythmic and antitumor agent. This document also explores the potential signaling pathways that may be modulated by **nominine**, providing a foundation for future mechanistic studies and drug development endeavors.

Physicochemical Properties of Nominine

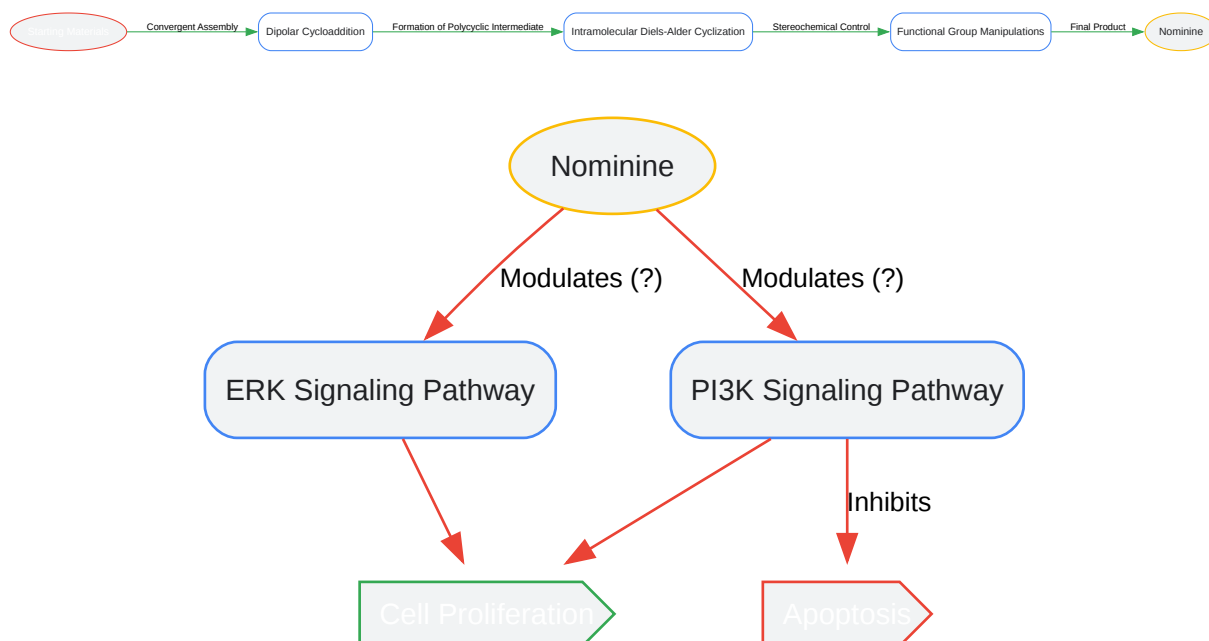
Nominine is a naturally occurring alkaloid characterized by a complex, polycyclic structure. Its fundamental molecular properties are summarized in the table below, providing essential data for researchers engaged in its study and potential modification.

Property	Value
Molecular Formula	C ₂₈ H ₃₉ NO
Molecular Weight	405.6 g/mol
IUPAC Name	(1S,4R,4aS,8R,8aS)-8-(1H-indol-3-ylmethyl)-4,4a-dimethyl-7-methyldiene-8a-(4-methylpent-3-enyl)-2,3,4,5,6,8-hexahydro-1H-naphthalen-1-ol

Synthesis of Nominine

The total synthesis of **nominine** represents a significant challenge in organic chemistry due to its complex, bridged ring system. Several synthetic strategies have been developed to construct this intricate molecule. A notable approach involves a dual cycloaddition strategy, which efficiently assembles the core structure.

Experimental Workflow for a Key Synthetic Strategy:



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